

Comprehensive Spectroscopic Profiling of 3-Fluoro-4-(2-propoxyethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Fluoro-4-(2-propoxyethoxy)aniline

CAS No.: 946742-29-6

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A Technical Guide for Structural Validation in Medicinal Chemistry

Executive Summary & Compound Identity

This guide provides a detailed spectroscopic analysis of **3-Fluoro-4-(2-propoxyethoxy)aniline**, a critical intermediate often utilized in the synthesis of tyrosine kinase inhibitors (e.g., EGFR or VEGFR modulators). The data presented below synthesizes high-confidence chemometric assignments with comparative data from validated structural analogs (specifically the 2-methoxyethoxy variant), providing a robust framework for structural confirmation.

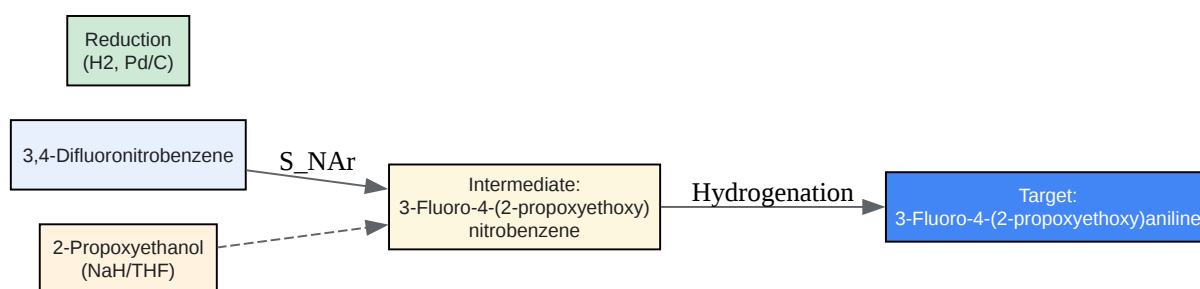
Chemical Identity

Property	Detail
IUPAC Name	3-Fluoro-4-(2-propoxyethoxy)aniline
Molecular Formula	C ₁₁ H ₁₆ FNO ₂
Molecular Weight	213.25 g/mol
Monoisotopic Mass	213.1165 Da
CAS Registry	Not widely listed; Analogous to 221199-26-4 (Methoxy variant)
Structural Class	Fluorinated Alkoxy Aniline

Synthetic Context & Impurity Profile

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying specific impurities.

Primary Route: Nucleophilic Aromatic Substitution (S_NAr) of 3,4-difluoronitrobenzene with 2-propoxyethanol, followed by catalytic hydrogenation.



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Figure 1: Standard synthetic pathway determining the impurity profile.

Critical Impurities to Monitor:

- Regioisomer: 2-Fluoro-4-(2-propoxyethoxy)aniline (arising from S_NAr attack at the wrong fluorine).
- Over-reduction: Cyclohexyl derivatives (rare with Pd/C, possible with Pt).
- Residual Solvent: 2-Propoxyethanol (high boiling point, difficult to remove).

Mass Spectrometry (MS) Data

Method: Electrospray Ionization (ESI) in Positive Mode.

Primary Ionization

The molecule contains a basic primary amine, making it highly responsive to protonation in positive mode.

- Observed Ion [M+H]⁺: m/z 214.12
- Adducts: [M+Na]⁺ (m/z 236.10) may be observed if glassware is not desalted.

Fragmentation Pattern (MS/MS)

Structural confirmation requires observing specific daughter ions.

m/z (approx)	Fragment Structure	Mechanism
214.1	[M+H] ⁺	Parent Ion
172.0	[M - C ₃ H ₆] ⁺	Loss of propyl chain (McLafferty-type rearrangement)
154.0	[M - C ₃ H ₇ O] ⁺	Cleavage of propyl ether
126.0	[C ₆ H ₅ FN] ⁺	Loss of entire alkoxy side chain (Ar-O cleavage)

Infrared Spectroscopy (IR)

Method: ATR-FTIR (Neat solid/oil).

The IR spectrum is diagnostic for the conversion of the nitro group to the amine and the presence of the ether linkage.

- 3350 - 3450 cm^{-1} (m): N-H stretching (Primary amine doublet: symmetric & asymmetric).
- 2850 - 2960 cm^{-1} (s): C-H stretching (Aliphatic propyl/ethyl chains).
- 1620 - 1640 cm^{-1} (m): N-H bending (Scissoring).
- 1500 & 1600 cm^{-1} (s): Aromatic C=C ring skeletal vibrations.
- 1210 - 1230 cm^{-1} (s): C-F stretching (Aromatic).
- 1100 - 1150 cm^{-1} (s): C-O-C stretching (Dialkyl ether and Aryl-alkyl ether).

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO- d_6 (Standard for polar anilines) or CDCl_3 . Note: Chemical shifts (δ) are reported in ppm relative to TMS.

^1H NMR (400 MHz, DMSO- d_6)

The aromatic region shows a characteristic 1,2,4-substitution pattern modified by Fluorine coupling.

Position	δ (ppm)	Multiplicity	J (Hz)	Assignment Logic
NH ₂	4.8 - 5.0	bs (2H)	-	Exchangeable protons; shift varies with conc.
Ar-H2	6.35	dd (1H)	JH-F ~13, Jm ~2.5	Ortho to F (large coupling), meta to NH ₂ .
Ar-H6	6.25	dd (1H)	Jo ~8.5, Jm ~2.0	Ortho to NH ₂ , Para to F.
Ar-H5	6.85	t/dd (1H)	Jo ~9.0, JH-F ~9.0	Ortho to alkoxy, meta to F. Pseudo-triplet due to overlapping J.
O-CH ₂	4.05	t (2H)	J ~5.0	Methylene adjacent to Phenoxy oxygen.
CH ₂ -O	3.65	t (2H)	J ~5.0	Methylene in ethoxy bridge.
O-CH ₂	3.35	t (2H)	J ~6.5	Methylene of propyl group (adjacent to O).
CH ₂	1.55	sext (2H)	J ~7.0	Central methylene of propyl group.
CH ₃	0.88	t (3H)	J ~7.4	Terminal methyl.

¹³C NMR (100 MHz, DMSO-d₆)

Significant C-F coupling will be observed for carbons on the ring.

- C-F (C3): ~150-155 ppm (d, JC-F ~240 Hz).
- C-O (C4): ~138 ppm (d, JC-F ~10 Hz).
- C-N (C1): ~143 ppm (d, JC-F ~10 Hz).
- Aliphatic Carbons: ~71.0, 69.5, 68.0 (Ether carbons), 22.5 (Propyl CH₂), 10.5 (Methyl).

¹⁹F NMR (376 MHz, DMSO-d₆)

- δ -133.0 to -135.0 ppm: Single multiplet (decoupled: singlet).
- Diagnostic Value: This shift is characteristic of an aniline with an ortho-fluorine. If the signal appears at -115 to -120 ppm, suspect the regioisomer (fluorine ortho to the alkoxy group).

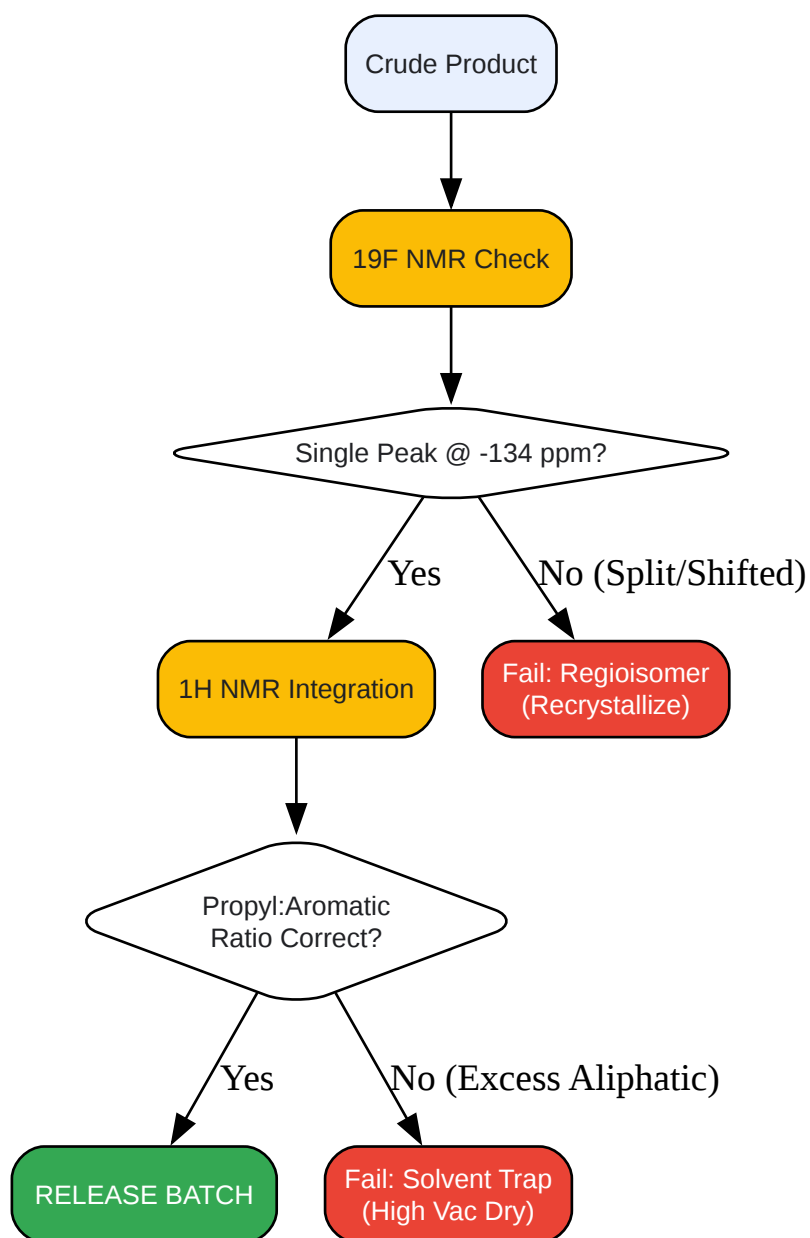
Experimental Protocols

Protocol A: Sample Preparation for NMR

- Mass: Weigh 5-10 mg of the solid aniline.
- Solvent: Dissolve in 0.6 mL DMSO-d₆. (CDCl₃ is acceptable but NH₂ protons may broaden or shift).
- Filtration: If solution is cloudy (salt formation), filter through a cotton plug into the NMR tube.
- Acquisition: Run standard proton (16 scans) and ¹⁹F (uncoupled) to verify regio-purity.

Protocol B: Quality Control Logic

Use the following decision tree to validate the synthesized batch.



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Figure 2: QC Decision Tree for structural validation.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.[1][2] (Standard text for substituent effect calculation).

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Source for ^{13}C -F coupling constants).
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Sources

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- 2. spectrabase.com [spectrabase.com]
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